

Handling and storage procedures for cobalt formate in the lab

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Compound of Interest

Compound Name: Cobalt formate

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Application Notes and Protocols for Cobalt Formate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cobalt formate** in a laboratory setting. It includes essential safety protocols, physical and chemical properties, and a representative experimental protocol.

Introduction

Cobalt(II) formate, with the chemical formula $\text{Co}(\text{HCOO})_2$, is a red crystalline solid.[1][2] It is often encountered as a dihydrate $\text{Co}(\text{HCOO})_2 \cdot 2\text{H}_2\text{O}$. [1][3] This compound serves various roles in research and development, including as a catalyst in organic synthesis and for the preparation of other cobalt-containing materials.[1][3] Due to its potential hazards, strict adherence to safety protocols during its handling and storage is imperative.[3][4]

Hazard Identification and Safety Precautions

Cobalt formate is classified as hazardous.[4][5] It is harmful if swallowed, in contact with skin, or inhaled.[4][5] It is also suspected of causing cancer and may cause an allergic skin reaction.[2][4] The compound is toxic to aquatic life with long-lasting effects.[4]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses are required.[3][5]
- Skin Protection: Wear impervious protective clothing, such as a lab coat, and chemical-resistant gloves (e.g., rubberized fabric).[5][6]
- Respiratory Protection: Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.[5][6] Work should be conducted in a well-ventilated area or a chemical fume hood.[5]

Quantitative Data

Table 1: Physical and Chemical Properties of **Cobalt Formate**

Property	Value	References
Chemical Formula	Co(HCOO) ₂ (anhydrous) / Co(HCOO) ₂ ·2H ₂ O (dihydrate)	[1][3]
Molecular Weight	148.97 g/mol (anhydrous) / 185.059 g/mol (dihydrate)	[2][7]
Appearance	Red or pink crystalline solid/powder	[1][3]
Melting Point	Becomes anhydrous at 140°C; Decomposes at 175°C	[2][7]
Solubility	Soluble in water	[1][2][3]
Density	2.13 g/cm ³	[7]

Table 2: Exposure Limits for Cobalt Compounds

Regulatory Body	Limit	Value
OSHA	PEL-TWA	0.1 mg/m ³ (as Co)
NIOSH	REL-TWA	0.05 mg/m ³ (as Co)
ACGIH	TLV-TWA	0.02 mg/m ³ (as Co)[6]

Handling and Storage Procedures

Handling:

- Avoid contact with skin, eyes, and clothing.[5][8]
- Avoid breathing dust.[5]
- Use only in a well-ventilated area or under a chemical fume hood.[5]
- Wash hands thoroughly after handling.[4]
- Keep away from ignition sources.[5]

Storage:

- Store in a tightly closed container.[4]
- Keep in a dry, cool, and well-ventilated place.[3][5]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[4][5]
- Ensure the storage area is secure and properly labeled.[4]

Accidental Release and First Aid Measures

Accidental Release:

- Wear appropriate PPE, including a respirator.[4]
- Avoid generating dust.[4]
- Isolate the spill area and prevent entry into drains or waterways.[4]
- Carefully sweep or scoop up the material using non-sparking tools and place it into a labeled container for disposal.[4]
- Ventilate the area and wash the spill site after material pickup is complete.[5]

First Aid:

- Inhalation: Move the person to fresh air. Seek medical attention if symptoms persist.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Get medical help if irritation occurs.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Get immediate medical attention.[4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center.[4]

Experimental Protocol: Synthesis of Cobalt Nanoparticles from Cobalt Formate

This protocol describes a general procedure for the thermal decomposition of **cobalt formate** to synthesize cobalt nanoparticles.

Materials:

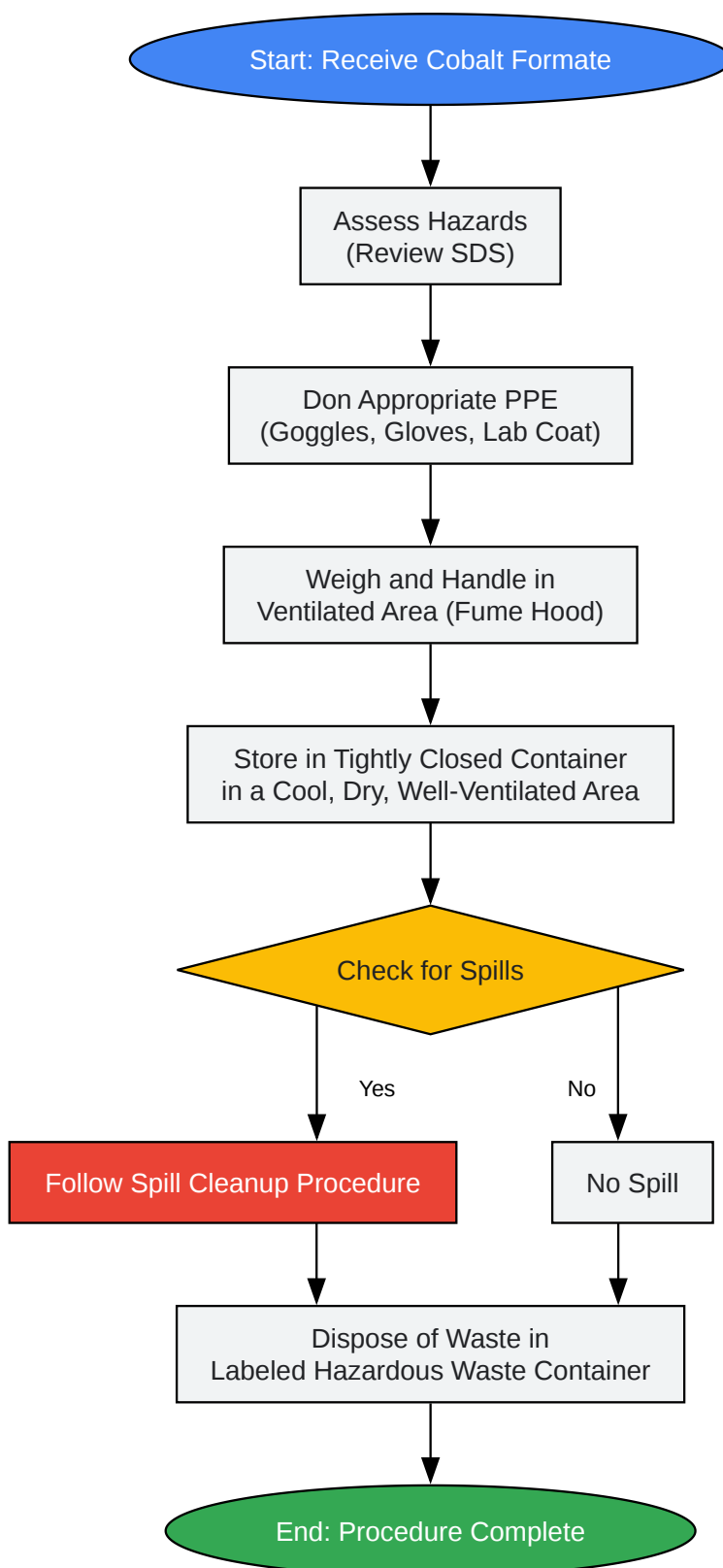
- Cobalt(II) formate dihydrate
- High-boiling point solvent (e.g., oleylamine)
- Surfactant (e.g., oleic acid)
- Three-neck flask, condenser, thermocouple, heating mantle, magnetic stirrer
- Inert gas (Argon or Nitrogen)
- Ethanol
- Centrifuge

Procedure:

- Set up the reaction apparatus in a fume hood.

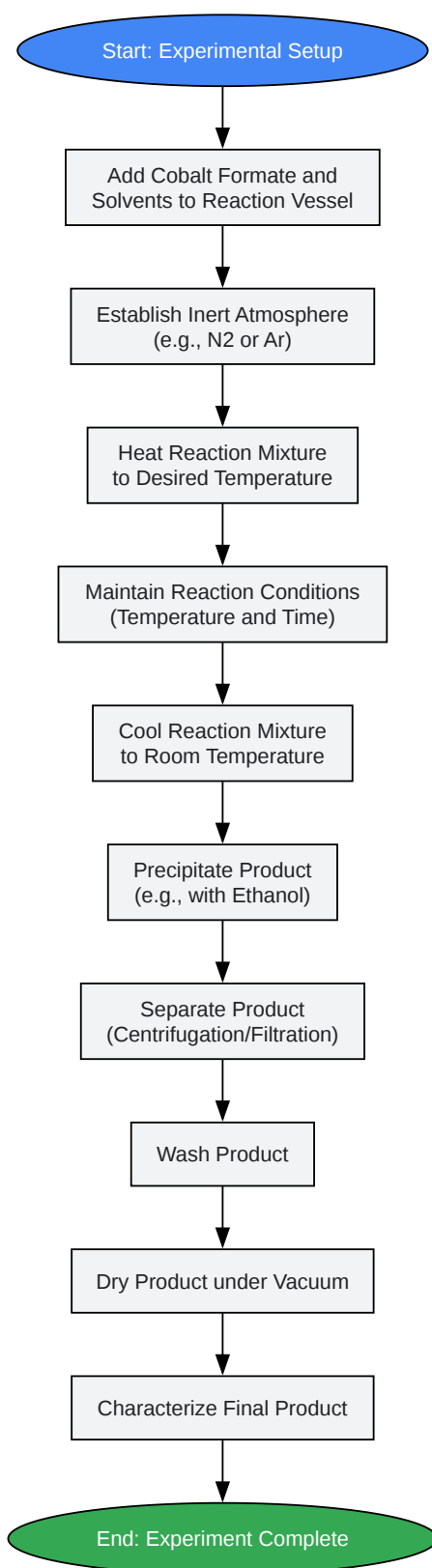
- Add cobalt(II) formate, oleylamine, and oleic acid to the three-neck flask.
- Flush the system with an inert gas for 15-20 minutes to remove oxygen.
- Heat the mixture to a specific temperature (e.g., 200-250°C) under a continuous flow of inert gas and with vigorous stirring.
- Maintain the reaction temperature for a set period (e.g., 30-60 minutes) to allow for the decomposition of the **cobalt formate** and the formation of nanoparticles.
- Cool the reaction mixture to room temperature.
- Add ethanol to the mixture to precipitate the nanoparticles.
- Separate the nanoparticles by centrifugation.
- Wash the nanoparticles with ethanol multiple times to remove any residual solvent and surfactants.
- Dry the resulting cobalt nanoparticles under a vacuum.

Visualizations



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Caption: Workflow for the safe handling and storage of **cobalt formate**.



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Caption: A general experimental workflow involving **cobalt formate**.

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